

An In-depth Technical Guide to 5-Methyl-3-hydroxymethylindole

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 5-Methyl-3-hydroxymethylindole

Cat. No.: B1588778

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Introduction

5-Methyl-3-hydroxymethylindole, also known as (5-methyl-1H-indol-3-yl)methanol, is a substituted indole derivative. The indole scaffold is a crucial pharmacophore in drug discovery, present in numerous natural products, pharmaceuticals, and biologically active compounds.[1][2][3] This guide provides a comprehensive technical overview of **5-Methyl-3-hydroxymethylindole**, detailing its chemical properties, synthesis, and potential applications for researchers, scientists, and drug development professionals.

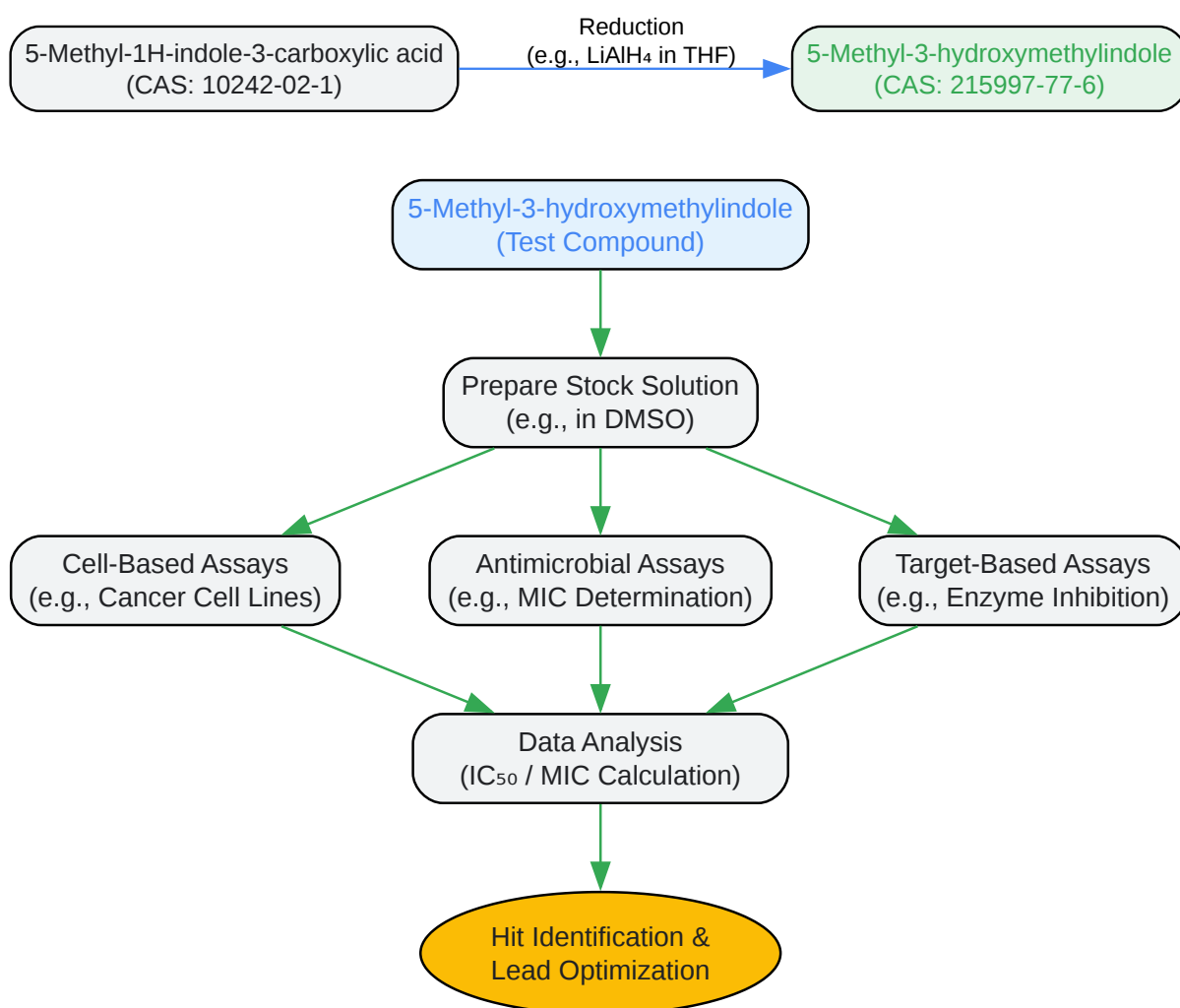
Physicochemical Properties

A thorough understanding of the physicochemical properties of **5-Methyl-3-hydroxymethylindole** is fundamental for its application in research and development.

Chemical Structure and Identifiers

- IUPAC Name: (5-methyl-1H-indol-3-yl)methanol[4]
- Molecular Formula: C₁₀H₁₁NO[4]
- CAS Number: 215997-77-6[4][5]
- Synonyms: **5-Methyl-3-hydroxymethylindole**, (5-Methyl-3-indolyl)methanol[4]

Diagram 1: Chemical Structure of **5-Methyl-3-hydroxymethylindole**



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- To cite this document: BenchChem. [An In-depth Technical Guide to 5-Methyl-3-hydroxymethylindole]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1588778#5-methyl-3-hydroxymethylindole-literature-review]

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